

A Deep Dive into the Physicochemical Properties of 3,6-Nonadienal Isomers

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Compound of Interest

Compound Name: 3,6-Nonadienal

Cat. No.: B106697

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The **3,6-nonadienal** isomers are a group of unsaturated aldehydes that play a significant role in the flavor and fragrance industry and are of interest in chemical biology due to their involvement in plant-insect interactions and as byproducts of lipid oxidation.[1] A thorough understanding of their physicochemical properties is crucial for their application in drug development, food science, and chemical synthesis. This technical guide provides a comprehensive overview of the core physicochemical properties of the (3Z,6Z), (3E,6Z), (3Z,6E), and (3E,6E)-**3,6-nonadienal** isomers, complete with experimental protocols and logical relationship diagrams.

Core Physicochemical Properties

The physicochemical properties of the **3,6-nonadienal** isomers are summarized in the tables below. Data for all four isomers is not consistently available in the literature; therefore, some values are estimated based on structurally similar compounds, such as the corresponding 3,6-nonadien-1-ol isomers.

Table 1: General and Physical Properties of **3,6-Nonadienal** Isomers

Property	(3Z,6Z)-3,6-Nonadienal	(3E,6Z)-3,6-Nonadienal	(3Z,6E)-3,6-Nonadienal	(3E,6E)-3,6-Nonadienal
Molecular Formula	C ₉ H ₁₄ O[1][2]	C ₉ H ₁₄ O	C ₉ H ₁₄ O	C ₉ H ₁₄ O
Molecular Weight	138.21 g/mol [1][2]	138.21 g/mol	138.21 g/mol	138.21 g/mol
CAS Number	21944-83-2[1][2]	78263-66-8 (for 3,6-nonadienal, isomer unspecified)[3]	Not available	Not available
Appearance	Colorless to pale yellow liquid[1]	Colorless liquid (estimated)	Colorless liquid (estimated)	Colorless liquid (estimated)
Odor Profile	Fatty, green, cucumber-like, melon-like[1]	Green, fatty (odor of related alcohol)[4]	Green, fresh (odor of related alcohol)[5]	Green, fatty (odor of related compounds)
Boiling Point	86-91°C @ 14 mmHg[6]	~70°C @ 2 Torr (for the corresponding alcohol)[7]	214-215°C @ 760 mmHg (for the corresponding alcohol)[5][8]	Not available
Melting Point	Not available	Not available	Not available	Not available
Density	Not available	0.863-0.871 g/cm ³ @ 25°C (for the corresponding alcohol)[4][5]	0.863-0.871 g/cm ³ @ 25°C (for the corresponding alcohol)[5][8]	Not available
Refractive Index	Not available	1.462-1.469 @ 20°C (for the corresponding alcohol)[4][5]	1.466-1.472 @ 20°C (for the corresponding alcohol)[8]	Not available

Table 2: Solubility and Spectroscopic Data of **3,6-Nonadienal** Isomers

Property	(3Z,6Z)-3,6-Nonadienal	(3E,6Z)-3,6-Nonadienal	(3Z,6E)-3,6-Nonadienal	(3E,6E)-3,6-Nonadienal
Solubility in Water	318.8 mg/L @ 25°C (estimated) [9]	Very slightly soluble (inferred from alcohol)[4]	Very slightly soluble (inferred from alcohol)[8]	Very slightly soluble (estimated)
Solubility in Organic Solvents	Soluble in alcohol[8]	Soluble in ethanol, esters, hydrocarbons (for the corresponding alcohol)[7]	Soluble in alcohol[8]	Soluble in most organic solvents (estimated)
¹ H NMR	Data available in specialized literature	Data available in specialized literature	Data available in specialized literature	Data available in specialized literature
¹³ C NMR	Data available in specialized literature	Data available in specialized literature	Data available in specialized literature	Data available in specialized literature
Mass Spectrometry (MS)	Molecular ion (M+) peak at m/z 138[1]	Expected molecular ion at m/z 138	Expected molecular ion at m/z 138	Expected molecular ion at m/z 138
Gas Chromatography (GC) Kovats Retention Index (non-polar column)	1076 - 1100[2] [10]	Not available	Not available	Not available

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **3,6-nonadienal** isomers are provided below. These are generalized procedures based on standard methods for aldehydes and volatile compounds.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient way to determine the boiling point of a small amount of liquid.

Materials:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Sample of **3,6-nonadienal** isomer

Procedure:

- A small amount of the **3,6-nonadienal** isomer is placed into the small test tube.
- The capillary tube is placed into the test tube with the open end down.
- The test tube is attached to the thermometer.
- The assembly is placed in the Thiele tube containing the heating oil.
- The Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

[\[11\]](#)

Determination of Solubility

Procedure for Water Solubility:

- To a known volume of distilled water (e.g., 1 mL) in a test tube, add a small, measured amount of the **3,6-nonadienal** isomer (e.g., 10 µL or 10 mg).
- Vigorously shake the test tube for 1-2 minutes.
- Allow the mixture to stand and observe for any undissolved droplets or solid. The compound is considered soluble if a single liquid phase is observed.
- If the compound dissolves, continue adding small increments until saturation is reached.

Procedure for Organic Solvent Solubility:

- Follow the same procedure as for water solubility, but replace water with the organic solvent of interest (e.g., ethanol, diethyl ether, acetone).

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for separating and identifying volatile compounds like **3,6-nonadienal** isomers.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer.
- Capillary column suitable for volatile organic compounds (e.g., DB-5ms).

Procedure:

- Sample Preparation: A dilute solution of the **3,6-nonadienal** isomer in a suitable solvent (e.g., hexane or dichloromethane) is prepared.
- Injection: A small volume (e.g., 1 µL) of the sample is injected into the GC inlet.

- **Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through the capillary column. The temperature of the column is programmed to increase over time to separate the components of the sample based on their boiling points and interactions with the stationary phase.
- **Detection and Analysis:** As the separated components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of the fragments is measured, producing a mass spectrum that can be used to identify the compound by comparison to a spectral library.^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of the **3,6-nonadienal** isomers.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher).
- NMR tubes.
- Deuterated solvent (e.g., CDCl₃).

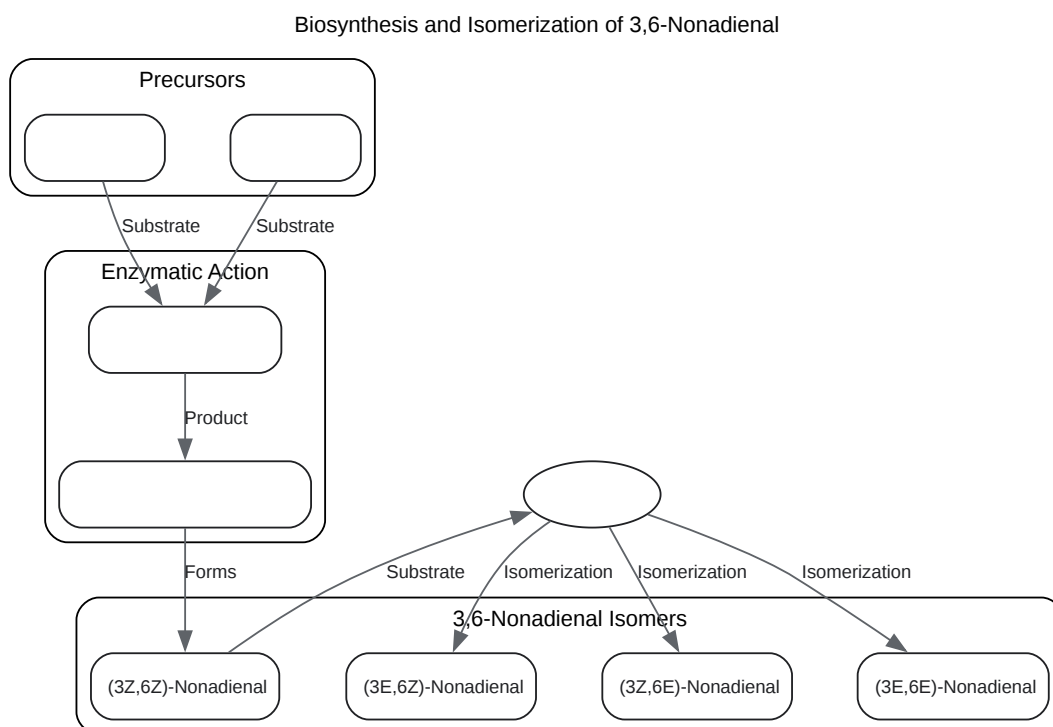
Procedure:

- **Sample Preparation:** A small amount of the purified **3,6-nonadienal** isomer is dissolved in the deuterated solvent in an NMR tube.
- **Data Acquisition:** The NMR tube is placed in the spectrometer, and ¹H and ¹³C NMR spectra are acquired.
- **Data Analysis:** The chemical shifts, coupling constants, and integration of the signals in the spectra are analyzed to confirm the structure and stereochemistry of the isomer.

Visualizations

Isomerization and Biosynthesis Pathway

The following diagram illustrates the relationship between the **3,6-nonadienal** isomers and their biosynthetic precursors, as well as the potential for isomerization.

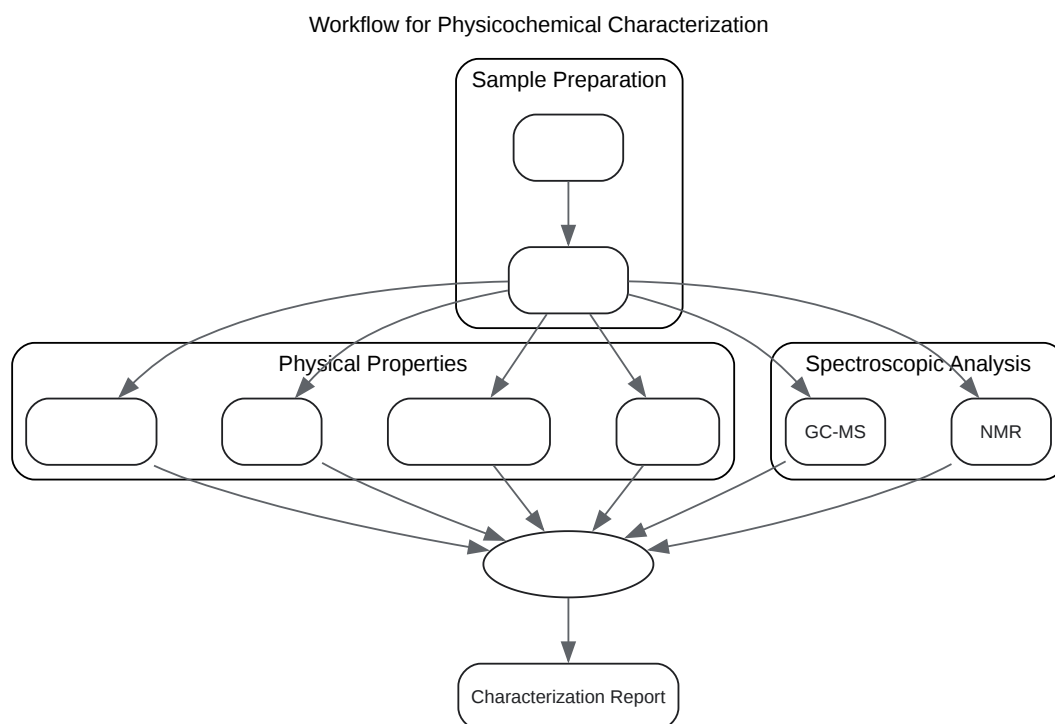


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Caption: Biosynthesis of (3Z,6Z)-nonadienal and its potential isomerization.

Experimental Workflow for Physicochemical Characterization

This diagram outlines a general workflow for the characterization of a volatile compound like a **3,6-nonadienal** isomer.



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Caption: General workflow for the physicochemical characterization of a volatile compound.

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